Neopentyl Glycol Distearate: A High-Stability Phase Change Material

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Compound of Interest

Compound Name:	*neopentyl stearate*
CAS No.:	*102253-41-8*
Cat. No.:	*B169157*

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Technical Guide for Thermal Management & Drug Delivery Applications

Executive Summary

Neopentyl Glycol Distearate (NPGD) represents a class of Fatty Acid Ester PCMs characterized by a "neopentyl" molecular core. Unlike linear glycols (e.g., ethylene glycol), the neopentyl structure introduces a quaternary carbon that significantly enhances thermal and hydrolytic stability.

For researchers and drug development professionals, NPGD offers a dual-utility profile:

- Thermal Energy Storage (TES): A solid-liquid PCM with a transition temperature range (~38–55°C) ideal for electronics cooling and waste heat recovery.
- Biomedical Application: A biocompatible lipid matrix for Solid Lipid Nanoparticles (SLNs), where the melting point is tuned to trigger drug release upon contact with physiological temperatures.

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Molecular Architecture & Thermophysical Profile

The superior performance of NPGD stems from its steric hindrance and lack of

-hydrogens on the central carbon, which prevents common elimination degradation pathways.

Chemical Structure[1][2]

- IUPAC Name: 2,2-Dimethylpropane-1,3-diyl distearate
- Core Moiety: Neopentyl Glycol (2,2-dimethyl-1,3-propanediol)[1][2][3]
- Pendant Chains: Stearic Acid (C18 saturated fatty acid)

Key Thermophysical Properties

The following data represents high-purity NPGD synthesized via direct esterification.

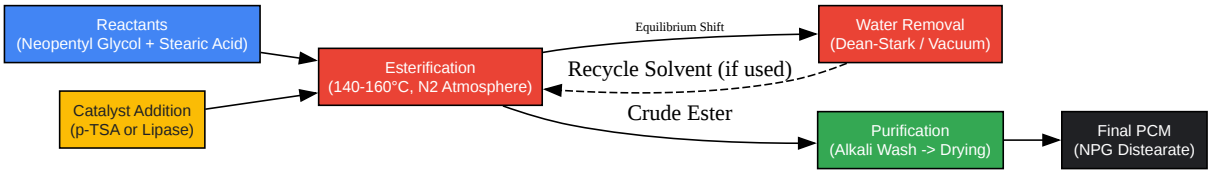
Property	Value Range	Mechanistic Insight
Melting Point ( )	38°C – 55°C	Tunable via stearic/palmitic acid ratio. Pure C18 esters approach the upper limit.[4]
Latent Heat of Fusion ( )	120 – 150 J/g	High enthalpy driven by the crystallization of long alkyl chains (Van der Waals packing).
Thermal Conductivity	~0.2 – 0.3 W/(m·K)	Typical of organic lipids; often enhanced with expanded graphite (EG) composites.
Decomposition Temp ( )	> 300°C	Significantly higher than linear glycol esters due to the neopentyl quaternary carbon stability.
Supercooling	Low (< 5°C)	The symmetrical structure encourages rapid nucleation during freezing.

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Synthesis & Characterization Protocol

The synthesis of NPGD follows a Fischer Esterification pathway. For pharmaceutical or high-grade PCM applications, a solvent-free or azeotropic distillation method is preferred to ensure purity.

Reaction Workflow (DOT Diagram)



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Figure 1: Synthesis workflow for Neopentyl Glycol Distearate emphasizing the equilibrium shift via water removal.

Detailed Protocol

- Stoichiometry: Mix Neopentyl Glycol (NPG) and Stearic Acid in a 1:2.1 molar ratio (slight acid excess ensures complete conversion of hydroxyl groups).
- Catalysis: Add 0.5–1.0 wt% p-Toluenesulfonic acid (p-TSA) or an immobilized lipase (e.g., Candida antarctica lipase B) for green synthesis.
- Reaction: Heat to 140–160°C under continuous nitrogen flow.
- Equilibrium Shift: Use a Dean-Stark trap (if using toluene solvent) or vacuum pressure to continuously remove the water byproduct. This is critical to drive the reaction to completion (

).
- Purification: Wash the crude ester with 5%

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solution to neutralize residual acid, followed by washing with hot distilled water until neutral pH is achieved. Vacuum dry to remove moisture.

Validation (Quality Control)

- FTIR Spectroscopy: Look for the disappearance of the broad -OH stretch (

) and the appearance of the sharp Ester Carbonyl (C=O) peak at

  .

- Acid Value (AV): Titrate to ensure AV < 2 mg KOH/g, indicating low residual free fatty acids.

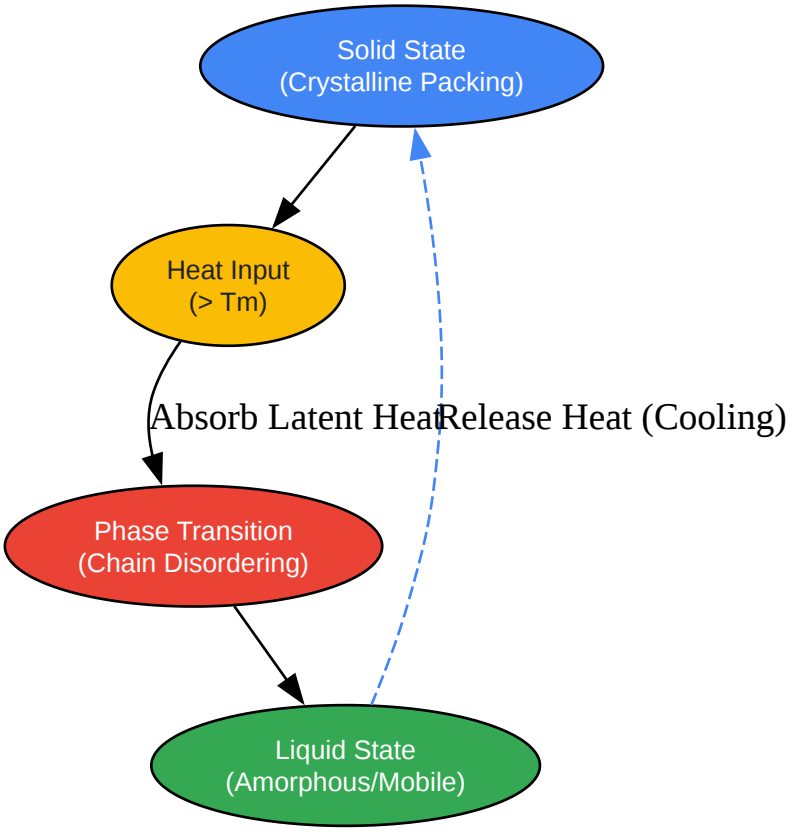
Thermal Performance Analysis

To validate NPGD as a PCM, Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are required.

Phase Change Mechanism

The phase change is driven by the order-disorder transition of the alkyl chains.

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Figure 2: Thermodynamic mechanism of the solid-liquid transition in NPGD.

Interpretation of Data[5][6][7][8]

- DSC Curve: A sharp endothermic peak during heating indicates high purity. Broad peaks suggest a mixture of mono- and di-esters or varying fatty acid chain lengths (e.g., C16/C18 mix).
- TGA Profile: NPGD exhibits superior stability compared to glycerol esters. Expect

  weight loss up to 250°C, making it safe for high-temperature processing (e.g., melt extrusion for encapsulation).

Applications in Drug Development & Cold Chain

While standard PCMs are used for construction, NPGD's lipid nature makes it uniquely suited for the life sciences.

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Solid Lipid Nanoparticles (SLNs)

NPGD serves as the solid lipid core in SLNs for controlled drug delivery.

- Mechanism: The drug is trapped in the crystal lattice of the solid NPGD.
- Trigger: Upon entering the body, if the

  is tuned to

  , the matrix softens or melts, increasing the diffusion rate of the drug.
- Advantage: The neopentyl core resists enzymatic hydrolysis better than triglycerides, potentially extending circulation time.

Cold Chain Logistics

For shipping temperature-sensitive biologics (vaccines, insulin):

- Buffer Material: NPGD can be encapsulated in pouches to maintain a payload at specific temperature bands (e.g., ambient protection at 25°C or warm-buffer at 37°C for cell cultures).
- Reliability: Unlike water-based PCMs, NPGD does not supercool significantly, ensuring the phase change happens reliably at the set temperature.

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